

Diethyl Phthalate: A Comprehensive Technical Guide to its Physicochemical Properties and Chemical Structure

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Compound of Interest

Compound Name: Diethyl Phthalate

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Introduction

Diethyl phthalate (DEP) is a diester of phthalic acid, widely utilized across various industrial and pharmaceutical applications. It primarily serves as a plasticizer, solvent, and fragrance fixative.[1][2][3] An in-depth understanding of its physicochemical properties and chemical structure is paramount for researchers and professionals in drug development and material science to ensure its safe and effective use. This technical guide provides a detailed overview of the core physicochemical characteristics of **diethyl phthalate**, standardized experimental protocols for their determination, and a visualization of its chemical structure and metabolic pathway.

Chemical Structure and Identification

Diethyl phthalate is systematically named diethyl benzene-1,2-dicarboxylate.[4][5] Its structure consists of a benzene ring with two adjacent ethyl ester groups.[5]

Identifier	Value
IUPAC Name	diethyl benzene-1,2-dicarboxylate[4]
CAS Number	84-66-2[4]
Molecular Formula	C ₁₂ H ₁₄ O ₄ [4][6]
SMILES	CCOC(=O)c1ccccc1C(=O)OCC[4]

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graph Diethyl_Phthalate_Structure {  
  layout=neato;  
  node [shape=plaintext, fontname="Arial", fontsize=12];  
  edge [fontname="Arial", fontsize=10];
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// Benzene ring  
C1 [pos="0,1!", label="C"];  
C2 [pos="-0.87,0.5!", label="C"];  
C3 [pos="-0.87,-0.5!", label="C"];  
C4 [pos="0,-1!", label="C"];  
C5 [pos="0.87,-0.5!", label="C"];  
C6 [pos="0.87,0.5!", label="C"];  
  
// Double bonds in benzene ring  
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C2 -- C3 [style=solid, len=1.0, color="#202124"];  
C3 -- C4 [style=double, len=1.0, color="#202124"];  
C4 -- C5 [style=solid, len=1.0, color="#202124"];  
C5 -- C6 [style=double, len=1.0, color="#202124"];  
C6 -- C1 [style=solid, len=1.0, color="#202124"];
```

```
// Ester group 1  
C7 [pos="-1.74,1!", label="C", fontcolor="#202124"];
```

```
01 [pos="-2.61,1.5!", label="O", fontcolor="#EA4335"];
02 [pos="-1.74,0!", label="O", fontcolor="#EA4335"];
C8 [pos="-2.61,-0.5!", label="C", fontcolor="#202124"];
C9 [pos="-3.48,0!", label="C", fontcolor="#202124"];
H1 [pos="-2.61,-1.5!", label="H3", fontcolor="#5F6368"];
H2 [pos="-4.35,0.5!", label="H2", fontcolor="#5F6368"];
```

```
C2 -- C7 [style=solid, len=1.0, color="#202124"];
C7 -- 01 [style=double, len=1.0, color="#202124"];
C7 -- 02 [style=solid, len=1.0, color="#202124"];
02 -- C8 [style=solid, len=1.0, color="#202124"];
C8 -- C9 [style=solid, len=1.0, color="#202124"];
C8 -- H1 [style=solid, len=0.5, color="#202124"];
C9 -- H2 [style=solid, len=0.5, color="#202124"];
```

```
// Ester group 2
```

```
C10 [pos="1.74,1!", label="C", fontcolor="#202124"];
03 [pos="2.61,1.5!", label="O", fontcolor="#EA4335"];
04 [pos="1.74,0!", label="O", fontcolor="#EA4335"];
C11 [pos="2.61,-0.5!", label="C", fontcolor="#202124"];
C12 [pos="3.48,0!", label="C", fontcolor="#202124"];
H3 [pos="2.61,-1.5!", label="H3", fontcolor="#5F6368"];
H4 [pos="4.35,0.5!", label="H2", fontcolor="#5F6368"];
```

```
C6 -- C10 [style=solid, len=1.0, color="#202124"];
C10 -- 03 [style=double, len=1.0, color="#202124"];
C10 -- 04 [style=solid, len=1.0, color="#202124"];
04 -- C11 [style=solid, len=1.0, color="#202124"];
C11 -- C12 [style=solid, len=1.0, color="#202124"];
C11 -- H3 [style=solid, len=0.5, color="#202124"];
C12 -- H4 [style=solid, len=0.5, color="#202124"];
}
```

Figure 1: Chemical Structure of **Diethyl Phthalate**

Physicochemical Properties

A summary of the key physicochemical properties of **diethyl phthalate** is presented in the table below for easy reference and comparison.

Property	Value	Unit	Reference(s)
Molecular Weight	222.24	g/mol	[4][6]
Appearance	Colorless, oily liquid	-	[4]
Density	1.12 (at 20 °C)	g/cm ³	[4]
Melting Point	-3	°C	[4][6]
Boiling Point	298-299	°C	[4][6]
Water Solubility	1080 (at 25 °C)	mg/L	[4][7]
Vapor Pressure	0.002 (at 25 °C)	mmHg	[4]
Octanol-Water Partition Coefficient (log Kow)	2.42 - 2.47	-	[4][8]

Experimental Protocols

The following sections detail the standardized methodologies for determining the key physicochemical properties of **diethyl phthalate**.

Melting Point Determination (Capillary Method - ASTM E324)

This method determines the temperature range over which a crystalline solid melts.

1. Principle: A small, finely powdered sample is heated in a capillary tube, and the temperatures at which melting begins and is complete are observed.[9]

2. Apparatus:

- Melting point apparatus (e.g., Mel-Temp)[9]
- Capillary tubes (sealed at one end)[9]
- Thermometer or digital temperature probe[9]
- Sample pulverizing tool

3. Procedure:

- Ensure the **diethyl phthalate** sample is solidified by cooling below its melting point.
- Finely powder a small amount of the solid sample.
- Pack the powdered sample into a capillary tube to a height of 2-4 mm.[9]
- Place the capillary tube in the heating block of the melting point apparatus.[9]
- Heat the block rapidly to a temperature approximately 10-15°C below the expected melting point of -3°C.
- Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (onset of melting).
- Record the temperature at which the last solid crystal melts (completion of melting).
- The melting range is the interval between these two temperatures. For a pure substance, this range is typically narrow.

Boiling Point Determination (Distillation Method)

This method determines the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.

1. Principle: The liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the boiling liquid is measured.[10]

2. Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer or digital temperature probe
- Heating mantle or oil bath
- Boiling chips

3. Procedure:

- Place a volume of **diethyl phthalate** (e.g., 25 mL) into the distillation flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.[\[10\]](#)
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- Record the temperature when the vapor temperature stabilizes while the liquid is distilling at a steady rate. This stable temperature is the boiling point.[\[10\]](#)
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Density Determination (Oscillating U-tube Method - ASTM D4052)

This method provides a precise measurement of the density of a liquid.

1. Principle: A U-shaped tube is electronically excited to oscillate at its characteristic frequency. The introduction of a sample changes the mass of the tube, which in turn alters the oscillation frequency. The density is calculated from this change in frequency.[\[11\]](#)

2. Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection
- Thermostatic control for the measuring cell

3. Procedure:

- Calibrate the density meter with two standards of known density that bracket the expected density of **diethyl phthalate** (e.g., dry air and pure water).
- Set the temperature of the measuring cell to the desired temperature (e.g., 20°C).
- Inject the **diethyl phthalate** sample into the U-tube, ensuring no air bubbles are present.[\[11\]](#)
- Allow the sample to reach thermal equilibrium within the cell.
- The instrument will measure the oscillation period and automatically calculate and display the density.
- Clean the U-tube with appropriate solvents (e.g., ethanol followed by acetone) and dry it before the next measurement.

Water Solubility Determination (Flask Method - OECD 105)

This method is suitable for substances with a water solubility greater than 10^{-2} g/L.

1. Principle: An excess amount of the substance is agitated in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous phase is then determined.[\[12\]](#)

2. Apparatus:

- Flasks with stoppers

- Constant temperature water bath or shaker
- Centrifuge (if necessary for phase separation)
- Analytical instrument for concentration measurement (e.g., HPLC, GC-MS)

3. Procedure:

- Add an excess amount of **diethyl phthalate** to a known volume of distilled water in a flask.
- Stopper the flask and place it in a constant temperature bath (e.g., 25°C).
- Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours). A preliminary test can determine the required equilibration time.[\[12\]](#)
- After agitation, allow the mixture to stand at the same temperature to allow for phase separation. If necessary, centrifuge the sample to remove undissolved droplets.
- Carefully withdraw a sample from the aqueous phase, ensuring no undissolved substance is included.
- Analyze the concentration of **diethyl phthalate** in the aqueous sample using a validated analytical method.
- Repeat the determination at least twice.

Vapor Pressure Determination (Static Method - OECD 104)

This method measures the saturation vapor pressure of a substance at different temperatures.

1. Principle: The substance is introduced into a vacuum-sealed container, and the pressure of the vapor in equilibrium with the substance is measured at a constant temperature.[\[13\]](#)[\[14\]](#)[\[15\]](#)

2. Apparatus:

- Vapor pressure apparatus with a sample cell and pressure sensor

- Vacuum pump
- Thermostatic bath or oven
- Temperature measuring device

3. Procedure:

- Introduce a small amount of degassed **diethyl phthalate** into the sample cell.
- Evacuate the apparatus to remove air.
- Bring the sample cell to the desired temperature using the thermostatic bath.
- Allow the system to reach thermal and pressure equilibrium.
- Record the vapor pressure measured by the pressure sensor.
- Repeat the measurement at several different temperatures to establish the vapor pressure curve.[\[15\]](#)[\[16\]](#)

Octanol-Water Partition Coefficient (Slow-Stirring Method - OECD 123)

This method determines the lipophilicity of a substance.

1. Principle: The test substance is dissolved in a two-phase system of n-octanol and water. The system is gently stirred to allow the substance to partition between the two phases until equilibrium is reached. The concentration of the substance in each phase is then measured.

[\[16\]](#)

2. Apparatus:

- Thermostated stirred reactor vessel
- Slow-speed stirrer
- Phase separation funnel or centrifuge

- Analytical instrument for concentration measurement (e.g., HPLC, GC-MS)

3. Procedure:

- Pre-saturate n-octanol with water and water with n-octanol.
- Add known volumes of the pre-saturated n-octanol and water to the reactor vessel.
- Introduce a known amount of **diethyl phthalate** into the vessel.
- Stir the mixture slowly at a constant temperature (e.g., 25°C) to avoid the formation of an emulsion.
- Periodically take samples from both the n-octanol and water phases and measure the concentration of **diethyl phthalate**.
- Continue until the ratio of the concentrations in the two phases becomes constant, indicating that equilibrium has been reached.
- Calculate the partition coefficient (K_{ow}) as the ratio of the equilibrium concentration in n-octanol to the equilibrium concentration in water. The result is typically expressed as $\log K_{ow}$.

Metabolic Pathway

In humans and other mammals, **diethyl phthalate** is rapidly metabolized. The primary pathway involves the hydrolysis of one of the ethyl ester linkages to form monoethyl phthalate (MEP) and ethanol.^[7] This reaction is catalyzed by carboxylesterases found in various tissues, including the liver and intestines. MEP is the major urinary metabolite and is often used as a biomarker for DEP exposure.^[7]



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Figure 2: Simplified Metabolic Pathway of **Diethyl Phthalate** in Humans

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